

Unveiling 1-Desmethylobtusin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Desmethylobtusin

Cat. No.: B12376054

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For Immediate Release – This technical whitepaper provides a comprehensive overview of **1-Desmethylobtusin**, an anthraquinone of significant interest to researchers in drug development and the natural products sector. This document offers a detailed examination of its chemical properties, including its CAS number and molecular weight, alongside available experimental data and insights into its biological significance.

Core Chemical Identifiers

1-Desmethylobtusin, a naturally occurring anthraquinone primarily isolated from the seeds of *Cassia obtusifolia*, possesses a distinct chemical profile. Through meticulous analysis of spectroscopic data from scientific literature, the compound has been identified, providing clarity on its fundamental properties.

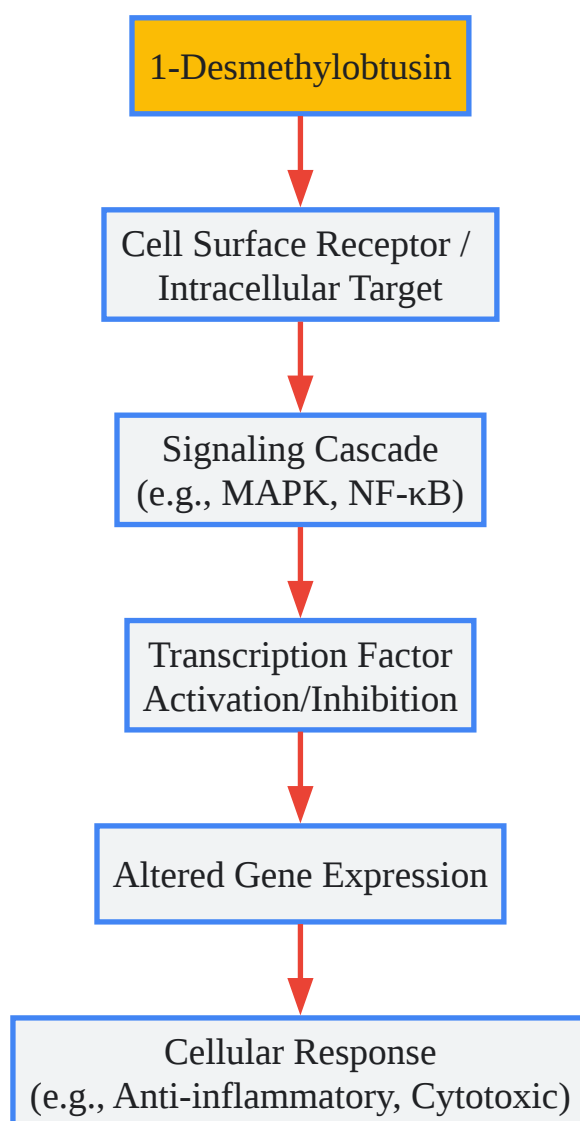
Property	Value	Source
Chemical Name	2-hydroxy-1,7,8-trimethoxy-3-methylantracene-9,10-dione	Inferred from Spectroscopic Data
CAS Number	132716-01-1	
Molecular Formula	C ₁₈ H ₁₆ O ₆	
Molecular Weight	328.32 g/mol	

Experimental Data & Protocols

The structural elucidation of **1-Desmethylobtusin** has been achieved through various analytical techniques. While specific experimental protocols are often proprietary to the conducting research labs, a generalizable workflow for the isolation and characterization of this compound can be outlined.

Isolation and Purification Workflow

The isolation of **1-Desmethylobtusin** from its natural source, *Cassia obtusifolia* seeds, typically involves a multi-step process designed to separate it from a complex mixture of other anthraquinones and plant metabolites.



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